

Fmoc-D-Homoserine: A Technical Monograph on Synthesis, Stability, and Application

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Compound of Interest

Compound Name:	<i>N</i> -(9H-Fluoren-9ylmethoxy)carbonyl]-D-homoserine
CAS No.:	461692-98-8
Cat. No.:	B1497616

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Executive Summary & Strategic Utility

N-(9H-Fluoren-9ylmethoxy)carbonyl-D-homoserine (Fmoc-D-Homoserine) represents a critical tool in modern peptidomimetic design. Unlike its proteinogenic counterpart (Serine), Homoserine (Hse) possesses an extended side chain (

-hydroxyl vs.

-hydroxyl), introducing specific conformational flexibility and hydrophobicity profiles.

The D-enantiomer is specifically deployed to engineer proteolytic resistance into therapeutic peptides. By disrupting the stereochemical recognition sites of endogenous proteases, Fmoc-D-Hse allows for the development of peptide drugs with significantly extended plasma half-lives.

However, this residue presents a unique synthetic hazard: Acid-Catalyzed Lactonization. Without rigorous protocol adherence, the side-chain hydroxyl group can nucleophilically attack the C-terminal carbonyl, ejecting the peptide chain and forming a five-membered lactone ring.

This guide details the properties, handling, and specific methodologies required to successfully incorporate Fmoc-D-Hse into peptide sequences.

Chemical Specifications & Physical Properties[1][2][3][4][5][6]

To ensure reproducibility, researchers should utilize side-chain protected derivatives for Solid Phase Peptide Synthesis (SPPS). The free side-chain variant is chemically unstable during standard coupling activation.

Core Compound Data

Property	Specification
IUPAC Name	(2R)-2-(9H-fluoren-9-ylmethoxycarbonylamino)-4-hydroxybutanoic acid
Common Name	Fmoc-D-Homoserine
Abbreviation	Fmoc-D-Hse-OH
Molecular Formula	
Molecular Weight	341.36 g/mol
Solubility	Soluble in DMF, DMSO, NMP; Sparingly soluble in DCM

Commercial Derivatives (Reagents of Choice)

Derivative	CAS Number	Mol.[1][2][3] Weight	Protection Strategy
Fmoc-D-Hse(Trt)-OH	257886-01-4	583.7 g/mol	Recommended. Trityl (Trt) protection prevents lactonization during coupling and is removed by TFA.
Fmoc-D-Hse(tBu)-OH	161529-14-2	397.5 g/mol	Alternative. Ether linkage is stable but requires higher acid concentration to remove.
D-Homoserine (Free)	6027-21-0	119.12 g/mol	Precursor material; not for direct SPPS use.

The Lactonization Threat: Mechanism & Mitigation

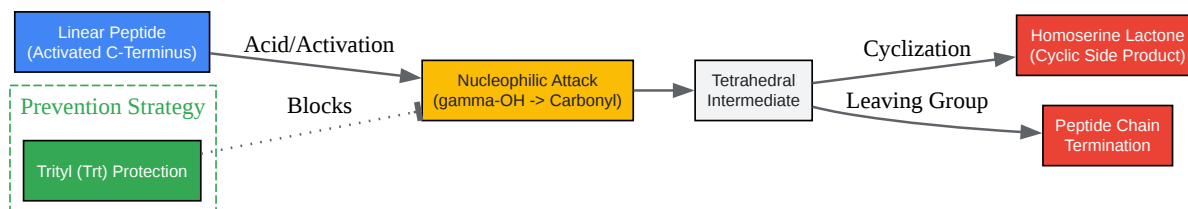
The primary failure mode when working with Homoserine is the formation of Homoserine Lactone.[4] This is an intramolecular cyclization that terminates the peptide chain or cleaves the residue from the resin.

Mechanism of Failure

Under acidic conditions (or during activation if the side chain is unprotected), the

-hydroxyl group acts as a nucleophile. It attacks the activated carbonyl carbon of the homoserine residue. This forms a thermodynamically stable five-membered lactone ring, effectively cleaving the C-terminal bond.

Visualization: The Lactonization Pathway



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Figure 1: The acid-catalyzed mechanism where the side-chain hydroxyl attacks the backbone, leading to chain scission. Trityl protection blocks this pathway.

Optimized Experimental Protocols

A. Storage & Handling

- Temperature: Store at +2°C to +8°C. Desiccate before opening.
- Stability: Fmoc-D-Hse derivatives are sensitive to moisture. Hydrolysis of the Fmoc group can occur if stored in wet DMF for prolonged periods.

B. Solid Phase Peptide Synthesis (SPPS) Workflow

This protocol assumes the use of Fmoc-D-Hse(Trt)-OH to maximize yield and minimize side reactions.

Step 1: Resin Selection

- Use 2-Chlorotrityl Chloride (2-CTC) Resin for C-terminal Homoserine to prevent premature cleavage.
- For internal sequences, Rink Amide or Wang Resin is acceptable.[5]

Step 2: Coupling (The Critical Step)

- Reagents: Use DIC (Diisopropylcarbodiimide) and Oxyma Pure.

- Why: This combination minimizes racemization compared to HATU/DIEA and maintains a lower basicity, reducing the risk of premature Fmoc removal.
- Stoichiometry: 3 eq Amino Acid : 3 eq DIC : 3 eq Oxyma.
- Time: 45–60 minutes at Room Temperature.
- Monitoring: Kaiser Test (ninhydrin) is effective.

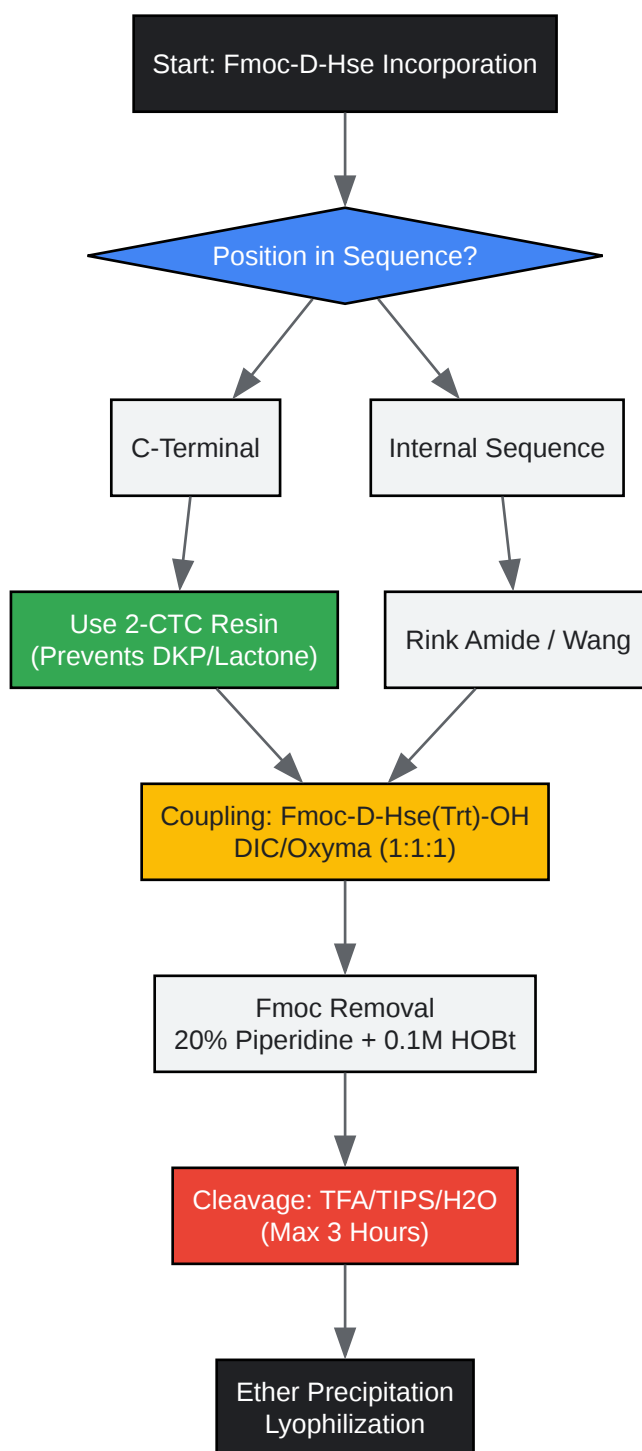
Step 3: Fmoc Deprotection

- Reagent: 20% Piperidine in DMF (v/v).
- Additives: Add 0.1M HOBt to the deprotection cocktail.
 - Why: This suppresses aspartimide formation if Asp residues are present nearby, a common side reaction exacerbated by D-amino acid conformations.

Step 4: Global Cleavage & Side-Chain Deprotection

- Cocktail: TFA (95%) / TIPS (2.5%) /
(2.5%).
- Duration: 2–3 hours.
- Caution: Do not exceed 3 hours. Prolonged exposure to concentrated TFA after the Trt group is removed can eventually trigger lactonization of the now-free Homoserine if the peptide concentration is high.

Visualization: SPPS Decision Workflow



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Figure 2: Decision matrix for incorporating Fmoc-D-Hse, highlighting resin choice and coupling reagents.

Applications in Drug Development[5][6][11][12]

Proteolytic Stability (The D-Amino Effect)

Incorporating Fmoc-D-Hse renders the peptide backbone unrecognizable to common serum proteases (e.g., chymotrypsin, trypsin). The D-configuration alters the Ramachandran angles (), preventing the enzyme's active site from engaging the scissile bond.

Stapled Peptides & Macrocyclization

The side-chain hydroxyl of Homoserine is an excellent handle for "stapling."

- Method: Reaction of the D-Hse hydroxyl with a bis-electrophile (e.g., dibromoxylene) allows for the creation of an ether-linked staple.
- Advantage: Unlike Cysteine stapling, the Ether bond formed via Homoserine is redox-stable and not susceptible to disulfide exchange in plasma.

Peptidomimetics

D-Homoserine is often used to replace D-Serine or D-Threonine when a slightly more hydrophobic, flexible interface is required to optimize receptor binding affinity ().

References

- M.D.P.I. (2021). Effect of L- to D-Amino Acid Substitution on Stability and Activity of Antitumor Peptide. Retrieved from [[Link](#)]
- ResearchGate. (2013). Schematic overview of Fmoc solid-phase peptide synthesis (SPPS), including related impurity formation. Retrieved from [[Link](#)]

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